Spectroscopic Characterization of 5-Nitropyridine-2-Sulfonic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*5-nitropyridine-2-sulfonic Acid*
CAS No.:	*465529-94-6*
Cat. No.:	*B1598146*

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This guide provides an in-depth analysis of the spectroscopic data for **5-nitropyridine-2-sulfonic acid**, a key intermediate in the synthesis of various pharmaceuticals and agrochemicals.[1] A thorough understanding of its spectral characteristics is paramount for researchers, scientists, and drug development professionals to ensure purity, confirm identity, and understand its chemical behavior. This document synthesizes available experimental data with established spectroscopic principles to offer a comprehensive resource for laboratory applications.

Molecular Structure and Spectroscopic Overview

5-Nitropyridine-2-sulfonic acid is a disubstituted pyridine ring, featuring a strongly electron-withdrawing nitro group at the 5-position and a sulfonic acid group at the 2-position. This substitution pattern significantly influences the electronic environment of the pyridine ring, which is clearly reflected in its spectroscopic signatures. The structure of **5-nitropyridine-2-sulfonic acid** has been unequivocally confirmed by X-ray crystallography.[1]

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The following sections detail the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, providing both the experimental values and an expert interpretation of the spectral features.

Caption: Molecular Structure of **5-Nitropyridine-2-sulfonic Acid**

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **5-nitropyridine-2-sulfonic acid**, both ^{1}H and ^{13}C NMR provide distinct signals that can be assigned to specific atoms in the molecule.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **5-nitropyridine-2-sulfonic acid** is characterized by three distinct signals in the aromatic region, corresponding to the three protons on the pyridine ring. The electron-withdrawing nature of the nitro and sulfonic acid groups deshields these protons, causing them to resonate at relatively high chemical shifts (downfield).

Proton	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
H-4	8.17	d	8.6
H-3	8.81	dd	2.5, 8.6
H-6	9.42	d	2.3
Data obtained in D_2O with $(CH_3)_3SiCD_2CD_2CO_2Na$ as a reference.[1]			

Interpretation:

- H-6 (9.42 ppm): This proton is positioned between the nitrogen atom of the pyridine ring and the nitro group, leading to the most significant deshielding and the highest chemical shift. It appears as a doublet due to coupling with H-4 (meta-coupling).

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- H-3 (8.81 ppm): This proton is ortho to the sulfonic acid group and meta to the nitro group. It is split into a doublet of doublets due to coupling with both H-4 (ortho-coupling) and H-6 (para-coupling).

- H-4 (8.17 ppm): This proton is ortho to the nitro group and meta to the sulfonic acid group. It appears as a doublet due to coupling with H-3 (ortho-coupling).

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule. The chemical shifts of the carbon atoms in the pyridine ring are influenced by the attached functional groups and the electronegativity of the nitrogen atom.

Carbon	Chemical Shift (δ) ppm
C-4	124.8
C-3	137.5
C-5	147.9
C-6	148.2
C-2	166.0
Data obtained in D_2O with $(CH_3)_3SiCD_2CD_2CO_2Na$ as a reference.[1]	

Interpretation:

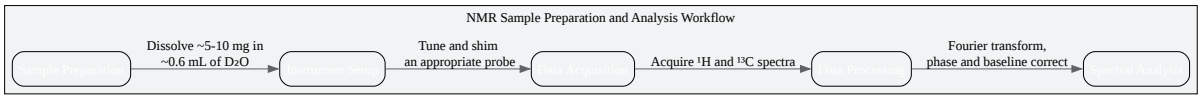
- C-2 (166.0 ppm): This carbon is directly attached to the highly electronegative sulfonic acid group, resulting in the most downfield chemical shift.

- C-6 (148.2 ppm) and C-5 (147.9 ppm): These carbons are significantly deshielded due to their proximity to the ring nitrogen and the nitro group, respectively.

- C-3 (137.5 ppm) and C-4 (124.8 ppm): These carbons show relatively upfield chemical shifts compared to the other ring carbons.

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Experimental Protocol for NMR Spectroscopy



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Caption: Workflow for NMR data acquisition.

- Sample Preparation: Dissolve approximately 5-10 mg of **5-nitropyridine-2-sulfonic acid** in a suitable deuterated solvent, such as deuterium oxide (D_2O), in a 5 mm NMR tube.[2] Add a small amount of a suitable internal standard if quantitative analysis is required.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the probe for the specific solvent to ensure optimal magnetic field homogeneity.
- Data Acquisition:
  - For ^1H NMR, acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.
  - For ^{13}C NMR, use a proton-decoupled pulse sequence to obtain a spectrum with singlets for each carbon. A larger number of scans will be necessary due to the lower natural abundance of the ^{13}C isotope.[2]
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. The resulting spectrum should be phase-corrected and baseline-corrected for accurate analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific wavenumbers corresponding to the vibrational

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frequencies of different bonds.

Wavenumber (cm^{-1})	Intensity	Assignment
3448	br. s	O-H stretch (sulfonic acid and/or water)
3114	m	C-H stretch (aromatic)
1601	w	C=C stretch (pyridine ring)
1552	s	Asymmetric NO_2 stretch
1362	s	Symmetric NO_2 stretch
1274, 1229	s	S=O stretch
1049	s	S-O stretch
862, 833	m	C-H out-of-plane bend
753	s	C-S stretch
Data obtained from a KBr pellet.[1]		

Interpretation:

- O-H Stretch (3448 cm^{-1}): The broad and strong absorption is characteristic of the O-H stretching vibration of the sulfonic acid group, likely broadened by hydrogen bonding. The presence of water in the sample can also contribute to this band.[3]
- Aromatic C-H Stretch (3114 cm^{-1}): This absorption is typical for C-H bonds on an aromatic ring.
- NO_2 Stretches (1552 and 1362 cm^{-1}): The strong absorptions at these wavenumbers are characteristic of the asymmetric and symmetric stretching vibrations of the nitro group, respectively.[4]
- S=O and S-O Stretches (1274, 1229, and 1049 cm^{-1}): These strong absorptions are indicative of the stretching vibrations of the sulfonyl group (SO_3H).[5][6]

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Experimental Protocol for IR Spectroscopy

- Sample Preparation (KBr Pellet):
  - Grind a small amount of **5-nitropyridine-2-sulfonic acid** with dry potassium bromide (KBr) powder in an agate mortar and pestle.
  - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FTIR spectrometer.
  - Acquire a background spectrum of the empty sample compartment.
  - Acquire the sample spectrum. The instrument will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that measures the mass-to-charge ratio of ions. It provides information about the molecular weight and fragmentation pattern of a compound, which can be used for structural elucidation.

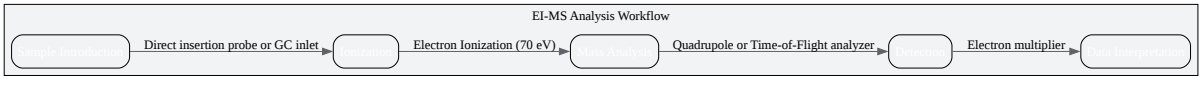
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m/z	Relative Intensity (%)	Assignment
140	100	$[M - SO_3H]^+$ or $[M - H_2O - NO_2]^+$
110	16	$[M - SO_3H - NO]^+$
94	9	$[M - SO_3H - NO_2]^+$
93	10	$[C_5H_4N]^+$
66	15	$[C_4H_4N]^+$
64	93	$[SO_2]^+$
Data obtained by Electron Ionization (EI) at 70 eV.[1]		

Interpretation: The mass spectrum of **5-nitropyridine-2-sulfonic acid** does not show a prominent molecular ion peak, which is common for compounds that fragment easily. The fragmentation pattern is consistent with the loss of the functional groups.[7][8]

- m/z 140: This is the base peak and could correspond to the loss of the sulfonic acid group or a combination of water and the nitro group.
- m/z 64: The high intensity of this peak is a strong indicator of the presence of a sulfur dioxide fragment, characteristic of sulfonic acids.[9]
- Other Fragments: The peaks at m/z 110, 94, 93, and 66 correspond to further fragmentation of the pyridine ring after the initial loss of the substituent groups. The loss of NO (30 Da) and NO_2 (46 Da) are common fragmentation pathways for nitroaromatic compounds.[10]

Experimental Protocol for Mass Spectrometry (EI-MS)



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Caption: Workflow for EI-MS data acquisition.

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer via a direct insertion probe or, if the compound is sufficiently volatile and thermally stable, through a gas chromatograph (GC).
- Ionization: In the ion source, the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation of the molecules.[11]
- Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected by an electron multiplier, and the signal is processed to generate a mass spectrum.
- Data Interpretation: Analyze the fragmentation pattern to deduce the structure of the molecule.

Conclusion

The spectroscopic data presented in this guide provide a detailed and validated fingerprint for **5-nitropyridine-2-sulfonic acid**. The ^{1}H and ^{13}C NMR spectra confirm the arrangement of protons and carbons on the substituted pyridine ring. The IR spectrum clearly identifies the characteristic vibrations of the nitro and sulfonic acid functional groups. Finally, the mass spectrum reveals a fragmentation pattern consistent with the molecular structure. By utilizing the information and protocols outlined in this document, researchers can confidently identify and characterize **5-nitropyridine-2-sulfonic acid** in their synthetic and analytical workflows.

References

- Nandiyanto, A. B. D., et al. "How to Read and Interpret FTIR Spectroscope of Organic Material." Indonesian Journal of Science & Technology, vol. 4, no. 1, 2019, pp. 97-118, [Link].
- Breci, L. "Mass Spectrometry - Fragmentation Patterns." Chemistry LibreTexts, 29 Aug. 2023, [Link].

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- "12.8: Infrared Spectra of Some Common Functional Groups." Chemistry LibreTexts, 1 Jan. 2025, [Link].
- "Mass Spectrometry of Sulfonic Acids and Their Derivatives." ResearchGate, . Accessed 22 Jan. 2026.
- "**5-Nitropyridine-2-sulfonic acid**, a new precursor for 2,5-disubstituted pyridines." Semantic Scholar, . Accessed 22 Jan. 2026.
- "FTIR spectra (a): pure PS (b): 1 h sulfonation (c): 3 h..." ResearchGate, . Accessed 22 Jan. 2026.
- "The mass spectra of furan, pyrrole, pyridine and pyrazine recorded at I ˆ 4 Â 10 16 Wacm 2 and k ˆ 790 nm." ResearchGate, . Accessed 22 Jan. 2026.
- "FTIR spectrum for Pyridine." ResearchGate, . Accessed 22 Jan. 2026.
- Smith, Brian C. "Organic Nitrogen Compounds X: Nitro Groups, An Explosive Proposition." Spectroscopy Online, 1 Sept. 2020, .
- "**5-Nitropyridine-2-Sulfonic Acid**, a New Precursor for 2,5-Disubstituted Pyridines." Amanote Research, . Accessed 22 Jan. 2026.
- "Sulfurous and sulfonic acids: Predicting the infrared spectrum and setting the surface straight." AIP Publishing, aip.scitation.org/doi/10.1063/1.5134120. Accessed 22 Jan. 2026.
- "Mass spectrometry based fragmentation patterns of nitrosamine compounds." PubMed, pubmed.ncbi.nlm.nih.gov/35488880/. Accessed 22 Jan. 2026.
- "Free FTIR Basic Organic Functional Group Reference Chart." Thermo Fisher Scientific, . Accessed 22 Jan. 2026.
- "FT-IR spectra of propyl-sulfonic acid functionalized nanoparticles." ResearchGate, . Accessed 22 Jan. 2026.
- "Structural and Optical Properties of New 2-Phenylamino-5-nitro-4-methylopyridine and 2-Phenylamino-5-nitro-6-methylpyridine Isomers." PMC, . Accessed 22 Jan. 2026.

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- "13C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions." MDPI, . Accessed 22 Jan. 2026.
- "Sequencing of sulfonic acid derivatized peptides by electrospray mass spectrometry." Wiley Online Library, onlinelibrary.wiley.com/doi/abs/10.1002/1098-2760(2000)14:12%3C837::AID-RCM982%3E3.0.CO;2-9. Accessed 22 Jan. 2026.
- "Lec-35 || Mass Fragmentation pattern of nitro compounds || Nitropropane || Nitrobenzene." YouTube, 29 Dec. 2022, .
- "PYRIDINE-D5(7291-22-7) 1H NMR spectrum." ChemicalBook, . Accessed 22 Jan. 2026.
- "13C NMR Spectra of Flavonoids 4, 4a, 5, and 5a (100 MHz, DMSO-d 6 , G, ppm)." ResearchGate, . Accessed 22 Jan. 2026.
- "Fragmentation (mass spectrometry)." Wikipedia, en.wikipedia.org/wiki/Fragmentation_(mass_spectrometry). Accessed 22 Jan. 2026.
- "Just a few milligrams available for a 13C measurement?" Magritek, . Accessed 22 Jan. 2026.
- "2-Amino-5-nitropyridine(4214-76-0) 1H NMR spectrum." ChemicalBook, . Accessed 22 Jan. 2026.
- "mass spectra - fragmentation patterns." Chemguide, . Accessed 22 Jan. 2026.
- "Negativeion, Chemical-Ionization Mass Spectrometry of Sulfonic Acid Esters of Carbohydrates." Taylor & Francis Online, . Accessed 22 Jan. 2026.
- "13C-NMR Based Evaluation of the Electronic and Steric Interactions in Aromatic Amines." MDPI, . Accessed 22 Jan. 2026.

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Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. magritek.com [magritek.com]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. spectroscopyonline.com [spectroscopyonline.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chemguide.co.uk [chemguide.co.uk]
- 9. researchgate.net [researchgate.net]
- 10. youtube.com [youtube.com]
- 11. Fragmentation (mass spectrometry) - Wikipedia [en.wikipedia.org]

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